Comparative Analysis of DA-0157 and Brigatinib: A Guide for Researchers

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Compound of Interest

Compound Name:	*DA-0157*
Cat. No.:	*B15614108*

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In the landscape of targeted therapies for non-small cell lung cancer (NSCLC), the emergence of novel tyrosine kinase inhibitors (TKIs) continues to offer hope for overcoming resistance to existing treatments. This guide provides a comparative analysis of brigatinib, a well-established second-generation anaplastic lymphoma kinase (ALK) inhibitor, and **DA-0157**, a novel preclinical candidate. This comparison is intended for researchers, scientists, and drug development professionals, offering a detailed look at their mechanisms of action, target profiles, and available efficacy data.

It is important to note that brigatinib is an FDA-approved drug with extensive preclinical and clinical data, while **DA-0157** is an early-stage investigational compound with limited publicly available information. Therefore, this comparison is based on the currently available preclinical data for **DA-0157** and the comprehensive data for brigatinib.

Executive Summary

Brigatinib is a potent and selective ALK inhibitor with demonstrated efficacy in both treatment-naïve and crizotinib-resistant ALK-positive NSCLC. It also exhibits activity against ROS1, IGF-1R, and FLT3. In contrast, **DA-0157** is a preclinical drug candidate designed to overcome resistance to third-generation epidermal growth factor receptor (EGFR) inhibitors, specifically

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targeting the EGFR C797S mutation, as well as ALK rearrangements and EGFR/ALK co-mutations.[1]

Data Presentation

The following tables summarize the available quantitative data for **DA-0157** and brigatinib, providing a side-by-side comparison of their target profiles and preclinical efficacy.

Table 1: General Information and Target Profile

Feature	DA-0157	Brigatinib
Development Stage	Preclinical[1]	Clinically Approved[2]
Primary Targets	EGFR C797S-containing mutants, ALK[1]	ALK, ROS1[3]
Other Targets	EGFR/ALK co-mutations[1]	IGF-1R, FLT3, EGFR (mutant variants)[3]
Known Resistance Profile	Designed to overcome resistance to 3rd-gen EGFR inhibitors[1]	Active against 17 crizotinib-resistant ALK mutants, including G1202R[3][4]

Table 2: Preclinical Efficacy Data

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Parameter	DA-0157	Brigatinib
In Vitro Potency (ALK)	Data not publicly available	IC50: 10 nmol/L (native ALK); 12-fold more potent than crizotinib[3][5]
In Vitro Potency (EGFR)	Significantly inhibits various EGFR C797S mutants[1]	IC50: 1.5–2.1 nmol/L (L858R); 29–160 nmol/L (L858R/T790M)[3]
In Vivo Models	LD1-0025-200717 EGFRDel19/T790M/C797S PDX model[1]	Subcutaneous and intracranial ALK+ tumor models[3][6]
Ba/F3-EML-4-ALK-L1196M CDX model[1]		
NCI-H1975 & NCI-H3122 dual-side implantation CDX model[1]		
In Vivo Efficacy	TGI: 98.3% (40 mg/kg/d) in EGFR mutant PDX model[1]	Superior efficacy compared to crizotinib in mouse models[3][6]
TGI: 125.2% (40 mg/kg/d) in ALK mutant CDX model[1]	Significantly prolonged survival in mice with intracranial ALK+ tumors compared to crizotinib[4]	
TGI: 89.5% (EGFR) & 113.9% (ALK) (40 mg/kg/d) in dual-implant model[1]		

TGI: Tumor Growth Inhibition; PDX: Patient-Derived Xenograft; CDX: Cell-Derived Xenograft

Signaling Pathways and Mechanisms of Action

Brigatinib's Mechanism of Action

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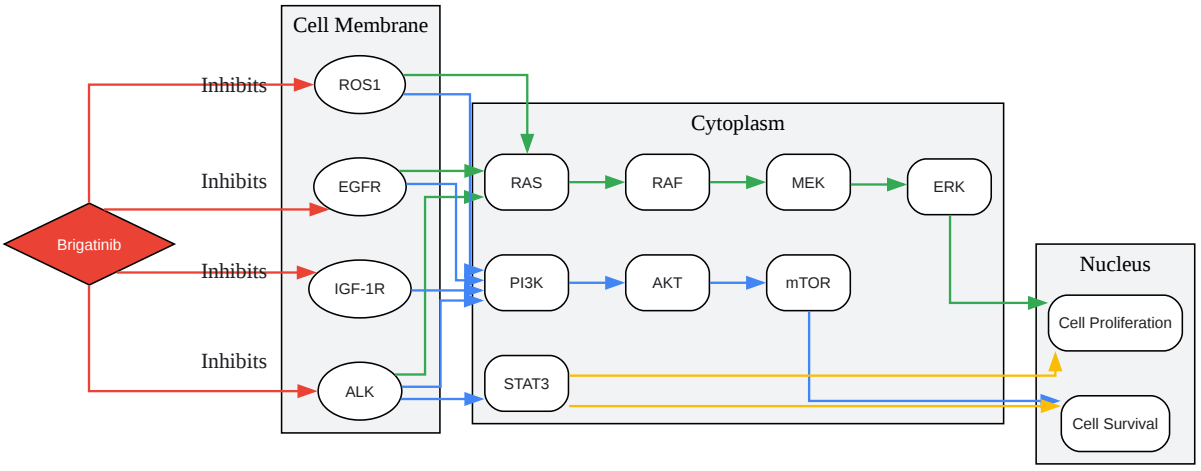
Brigatinib is a potent inhibitor of ALK, and it also demonstrates inhibitory activity against a range of other kinases, including ROS1, IGF-1R, and FLT3. By binding to the ATP-binding pocket of these kinases, brigatinib blocks their phosphorylation and subsequent activation of downstream signaling pathways, such as the RAS-MAPK, PI3K-AKT, and JAK-STAT pathways, which are crucial for cell proliferation and survival in cancer.



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Caption: Brigatinib inhibits multiple receptor tyrosine kinases, blocking downstream signaling pathways.

DA-0157's Proposed Mechanism of Action

Based on the available preclinical data, **DA-0157** is a potent inhibitor of EGFR harboring the C797S resistance mutation, as well as ALK. The C797S mutation confers resistance to third-generation EGFR inhibitors like osimertinib. By targeting this mutation, **DA-0157** has the potential to be effective in patients who have progressed on these therapies. Its dual activity against ALK suggests a broader application in NSCLC with different driver mutations.

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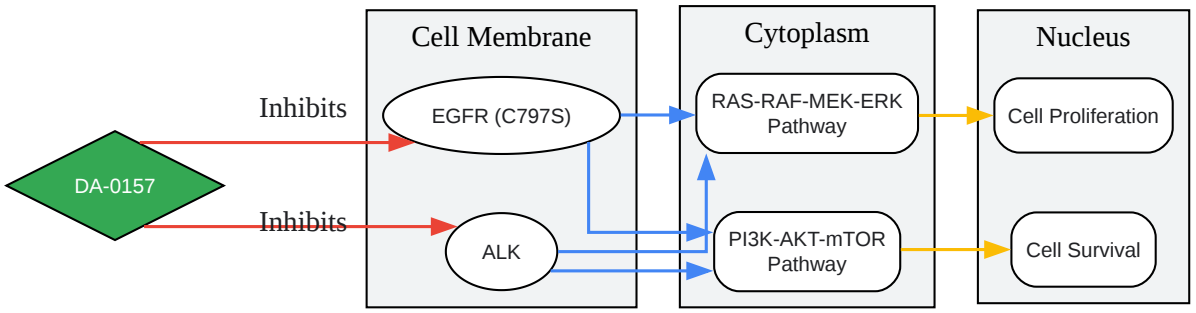

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Caption: **DA-0157** targets EGFR C797S and ALK to inhibit cancer cell growth and survival.

Experimental Protocols

Detailed experimental protocols for **DA-0157** are not publicly available. The following are representative protocols for key experiments typically used in the preclinical evaluation of tyrosine kinase inhibitors like brigatinib.

In Vitro Kinase Assay (Representative Protocol)

This assay determines the inhibitory activity of a compound against a specific kinase.

- Reagents and Materials: Recombinant kinase, substrate peptide, ATP, kinase buffer, test compound (e.g., brigatinib), and a detection system (e.g., ADP-Glo™ Kinase Assay).
- Procedure:
  - Prepare serial dilutions of the test compound.
  - In a multi-well plate, add the kinase, substrate, and test compound to the kinase buffer.
  - Initiate the kinase reaction by adding ATP.
  - Incubate at room temperature for a specified time (e.g., 60 minutes).

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- Stop the reaction and measure the amount of ADP produced using a detection reagent and a luminometer.

- Data Analysis: The IC50 value (the concentration of the inhibitor required to reduce enzyme activity by 50%) is calculated by plotting the percentage of kinase inhibition against the logarithm of the inhibitor concentration.

Cell Proliferation Assay (Representative Protocol)

This assay measures the effect of a compound on the growth of cancer cell lines.

- Cell Culture: Culture cancer cell lines (e.g., ALK-positive NSCLC cells) in appropriate media.

- Procedure:

  - Seed cells in a 96-well plate and allow them to adhere overnight.

  - Treat the cells with serial dilutions of the test compound.

  - Incubate for a specified period (e.g., 72 hours).

  - Measure cell viability using a reagent such as MTT or WST-1, which is converted to a colored formazan product by metabolically active cells.

  - Measure the absorbance using a plate reader.

- Data Analysis: The GI50 value (the concentration of the compound that causes 50% growth inhibition) is determined by plotting cell viability against the compound concentration.

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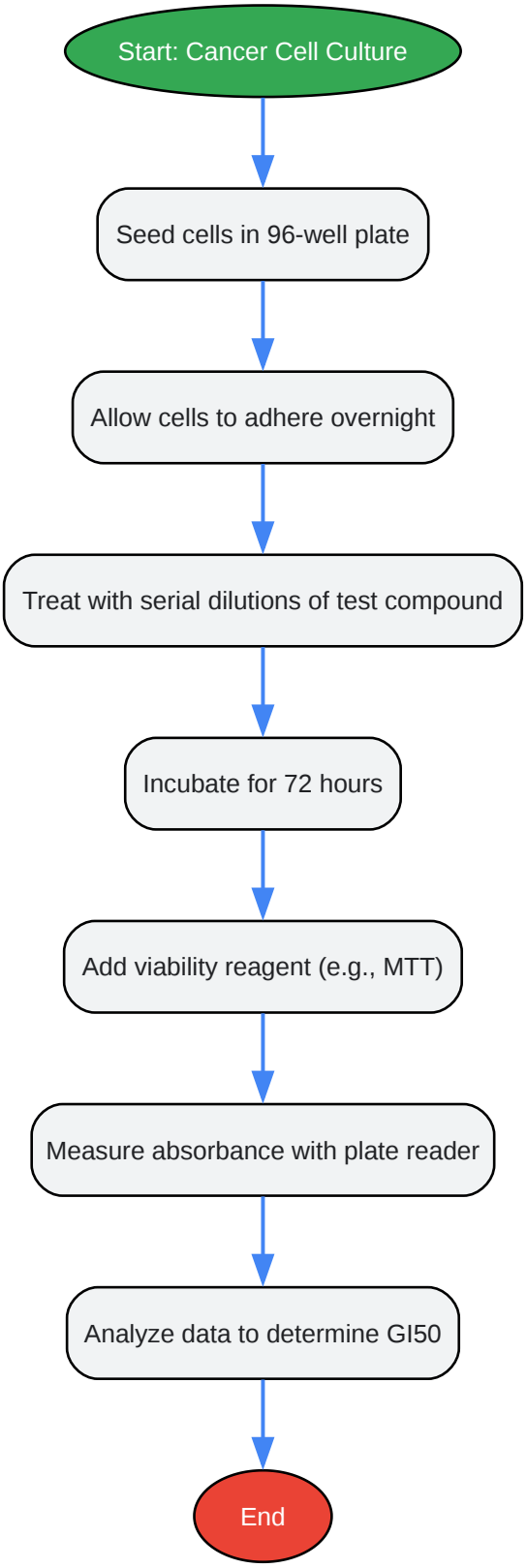

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Caption: Workflow for a typical cell proliferation assay.

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In Vivo Xenograft Model (Representative Protocol)

This experiment evaluates the anti-tumor activity of a compound in a living organism.

- Animal Model: Use immunodeficient mice (e.g., nude or SCID mice).
- Procedure:
  - Implant human cancer cells (e.g., ALK-positive NSCLC cells) subcutaneously into the mice.
  - Allow tumors to grow to a palpable size.
  - Randomize mice into control and treatment groups.
  - Administer the test compound (e.g., by oral gavage) or a vehicle control daily.
  - Measure tumor volume and mouse body weight regularly.
- Data Analysis: Compare the tumor growth in the treated group to the control group to determine the tumor growth inhibition (TGI).

Conclusion

Brigatinib is a potent, clinically validated ALK inhibitor with a well-characterized efficacy and safety profile. It represents a significant advancement in the treatment of ALK-positive NSCLC, particularly in patients with resistance to crizotinib and those with brain metastases.

DA-0157, while still in the early stages of development, shows promise as a potential therapeutic agent for NSCLC patients with specific resistance mechanisms, namely the EGFR C797S mutation, and those with ALK rearrangements or EGFR/ALK co-mutations. The preclinical data, though limited, suggests a potent and targeted activity that warrants further investigation.

For researchers and drug developers, the comparative data presented here highlights the distinct therapeutic niches these two compounds may occupy. Brigatinib serves as a benchmark for potent ALK inhibition, while **DA-0157** represents a novel approach to tackling acquired resistance in EGFR-mutant NSCLC and addressing the challenge of co-occurring

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driver mutations. Further preclinical and clinical studies will be crucial to fully elucidate the therapeutic potential of **DA-0157** and its place in the evolving landscape of NSCLC treatment.

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